

Commercial Suppliers of High-Purity MHPG-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxy-4-hydroxyphenylglycol-d3

Cat. No.: B021302

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For researchers, scientists, and drug development professionals requiring high-purity **3-Methoxy-4-hydroxyphenylglycol-d3** (MHPG-d3) for use as an internal standard in quantitative bioanalysis, a comprehensive understanding of available commercial sources, their specifications, and the methodologies for its use is crucial. This technical guide provides an in-depth overview of commercial suppliers, key quality parameters, and detailed experimental considerations for the application of MHPG-d3 in sensitive analytical methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction to MHPG-d3 as an Internal Standard

3-Methoxy-4-hydroxyphenylglycol (MHPG) is a major metabolite of the neurotransmitter norepinephrine, and its measurement in biological fluids is a key biomarker for assessing sympathoadrenal activity and norepinephrine turnover.^{[1][2]} The use of a stable isotope-labeled internal standard, such as MHPG-d3, is the gold standard for quantitative analysis of MHPG.^[3] MHPG-d3 possesses nearly identical chemical and physical properties to the endogenous analyte, allowing it to co-elute during chromatographic separation and experience similar ionization effects in the mass spectrometer. This co-behavior effectively corrects for variability in sample preparation, injection volume, and matrix effects, thereby ensuring high accuracy and precision in quantification.^[4]

Commercial Suppliers and Product Specifications

A number of reputable suppliers offer high-purity MHPG-d3 for research purposes. The following table summarizes key information from several prominent vendors. Researchers are advised to consult the most recent Certificate of Analysis (CoA) from the supplier for lot-specific data.

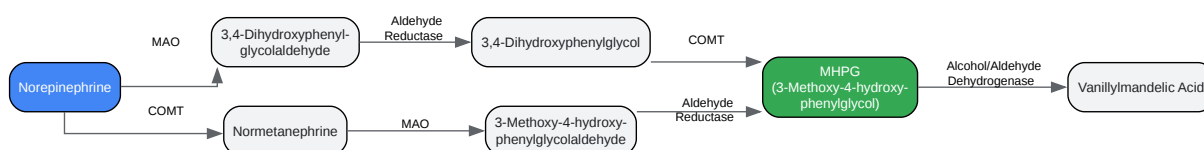
Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Formulation
MedChemExpress	3-Methoxy-4-hydroxyphenylethylene Glycol-d3	HY-113323S	99.52% ^[5]	Not explicitly stated on the product page; inquire for CoA.	Lyophilized solid
Key Organics	MHPG D3 (racemic mixture)	AS-6172	>95%	Not explicitly stated on the product page; inquire for CoA.	Solid
Cayman Chemical	MHPG-d3	(Not readily available)	Purity information available on CoA.	Isotopic enrichment data available on CoA.	Varies by lot
Santa Cruz Biotechnology	MHPG-d3	(Not readily available)	Purity information available on CoA.	Isotopic enrichment data available on CoA.	Varies by lot
Toronto Research Chemicals	rac 4-Hydroxy-3-methoxyphenylethylene Glycol-d3	(Varies)	High purity, specified on CoA.	High isotopic enrichment, specified on CoA.	Varies by lot
Pharmaffiliates	rac 4-Hydroxy-3-methoxyphenylethylene Glycol-d3	PA STI 049770	Not specified on product page; inquire for CoA.	Not specified on product page; inquire for CoA.	Colorless to Pale Yellow Oil

Note: The availability and specifications of products can change. It is imperative to obtain the latest information directly from the suppliers. Isotopic enrichment is a critical parameter and is

typically determined by mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy.

Norepinephrine Metabolism and the Role of MHPG

Norepinephrine is metabolized through a series of enzymatic reactions involving monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT). The major pathway leading to MHPG formation involves the initial deamination of norepinephrine by MAO to form 3,4-dihydroxyphenylglycolaldehyde (DOPEGAL), which is then reduced to 3,4-dihydroxyphenylglycol (DHPG). DHPG is subsequently O-methylated by COMT to yield MHPG. DHPG is subsequently O-methylated by COMT to yield MHPG.



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Norepinephrine Metabolic Pathway to MHPG and VMA.

Experimental Protocol: Quantitative Analysis of MHPG in Human Plasma/Urine by LC-MS/MS

This protocol provides a general framework for the quantitative analysis of MHPG in biological matrices using MHPG-d3 as an internal standard. Optimization of specific parameters may be required depending on the instrumentation and sample type.

Materials and Reagents

- MHPG analytical standard
- MHPG-d3 internal standard
- LC-MS grade water, acetonitrile, methanol, and formic acid
- Solid-phase extraction (SPE) cartridges (e.g., mixed-mode cation exchange)

- 96-well plates and collection plates
- Refrigerated centrifuge
- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)

Sample Preparation

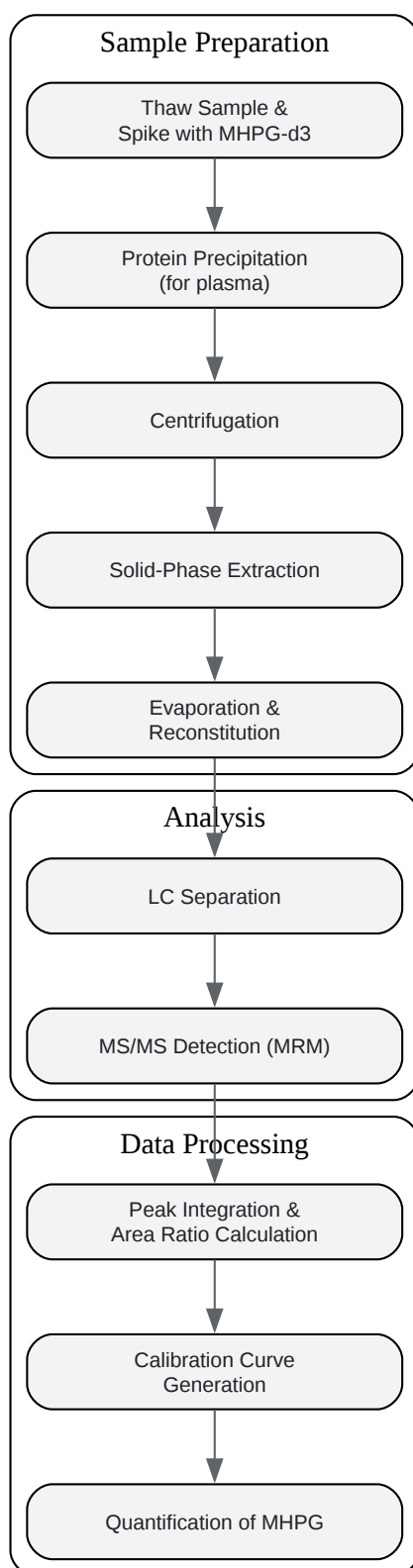
- **Thawing and Spiking:** Thaw plasma or urine samples on ice. To a 100 μ L aliquot of each sample, calibrator, and quality control (QC) sample, add a known amount of MHPG-d3 internal standard solution (the concentration should be optimized based on the expected endogenous MHPG levels).
- **Protein Precipitation (for plasma):** Add 300 μ L of ice-cold acetonitrile containing 0.1% formic acid to precipitate proteins. Vortex for 30 seconds.
- **Centrifugation:** Centrifuge the samples at 14,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube or 96-well plate.
- **Solid-Phase Extraction (SPE):**
 - Condition the SPE cartridges with methanol followed by water.
 - Load the supernatant onto the conditioned cartridges.
 - Wash the cartridges with an appropriate solvent to remove interfering substances (e.g., water, low-percentage methanol).
 - Elute MHPG and MHPG-d3 with a suitable elution solvent (e.g., methanol containing 5% formic acid).
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small volume (e.g., 100 μ L) of the initial mobile phase.

LC-MS/MS Analysis

- Chromatographic Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is commonly used.
- Mobile Phase: A gradient elution with mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile or methanol) is typically employed.
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI) mode with multiple reaction monitoring (MRM).
 - MRM Transitions:
 - MHPG: Monitor the transition from the precursor ion to a specific product ion.
 - MHPG-d3: Monitor the corresponding transition for the deuterated internal standard.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of MHPG to MHPG-d3 against the concentration of the MHPG calibrators.
- Determine the concentration of MHPG in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Typical workflow for MHPG quantification using MHPG-d3.

Conclusion

High-purity MHPG-d3 is an indispensable tool for researchers in neuroscience, clinical chemistry, and drug development. A thorough understanding of the available commercial sources and their quality specifications, coupled with a robust and validated analytical method, is essential for obtaining reliable and reproducible data. The information and protocols provided in this guide serve as a comprehensive resource for the successful implementation of MHPG-d3 in quantitative bioanalytical studies.

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- To cite this document: BenchChem. [Commercial Suppliers of High-Purity MHPG-d3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021302#commercial-suppliers-of-high-purity-mhpg-d3]

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